

Spectroscopic Characterization Guide: 5-(Bromomethyl)-2-methylpyrimidin-4-amine Hydrobromide

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-methylpyrimidin-4-amine hydrobromide

CAS No.: 2908-71-6

Cat. No.: B3021716

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Executive Summary & Compound Profile

5-(Bromomethyl)-2-methylpyrimidin-4-amine hydrobromide (CAS: 2908-71-6) is a critical electrophilic intermediate, primarily utilized in the industrial synthesis of Vitamin B1 (Thiamine) and coccidiostats like Amprolium.

Its structural core consists of a pyrimidine ring substituted with a reactive bromomethyl group at the C5 position. This reactivity, while essential for its function as a "linker" to thiazole moieties, presents significant stability challenges. The compound is prone to hydrolysis (generating the hydroxymethyl impurity) and dimerization.

This guide provides a definitive spectroscopic reference to validate identity, assess purity, and differentiate this reactive intermediate from its common degradation products.

Chemical Identity

Property	Detail
IUPAC Name	5-(Bromomethyl)-2-methylpyrimidin-4-amine hydrobromide
Common Name	Bromomethylpyrimidine HBr; Thiamine Pyrimidine Fragment
CAS Number	2908-71-6
Molecular Formula	C ₆ H ₈ BrN ₃ [1][2][3][4][5][6][7] · HBr (Salt); C ₆ H ₈ BrN ₃ (Free Base)
Molecular Weight	282.97 g/mol (Salt); 202.05 g/mol (Free Base)
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, Methanol (reactive); Slightly soluble in Water (rapid hydrolysis)

Nuclear Magnetic Resonance (NMR) Spectroscopy[9][10]

Methodological Note: Due to the salt nature and low solubility in non-polar solvents, DMSO-d₆ is the requisite solvent. Caution: The sample should be prepared immediately before analysis to prevent solvolysis (reaction with residual water in DMSO) or nucleophilic attack by the solvent itself over prolonged periods.

¹H NMR (400 MHz, DMSO-d₆)

The spectrum is characterized by the distinct deshielding of the methylene protons due to the bromine atom and the aromatic ring current.

Signal (δ ppm)	Multiplicity	Integral	Assignment	Structural Insight
10.0 - 12.0	Broad Singlet	1H	HBr	Acidic proton, position varies with concentration/water content.
8.5 - 9.5	Broad Singlet	2H	-NH ₂	Amine protons. Broadened due to exchange and salt formation.
8.25	Singlet	1H	H-6 (Ar-H)	The lone aromatic proton. Highly diagnostic; shifts upfield (~7.9 ppm) in the hydrolyzed alcohol impurity.
4.68	Singlet	2H	-CH ₂ -Br	Deshielded methylene. Critical Purity Marker. The corresponding alcohol (-CH ₂ OH) appears at ~4.3 ppm.
2.48	Singlet	3H	C2-CH ₃	Methyl group. Often overlaps with residual DMSO solvent peak (~2.50 ppm).

¹³C NMR (100 MHz, DMSO-d₆)

Signal (δ ppm)	Assignment
162.5	C-4 (C-NH ₂)
160.8	C-2 (C-CH ₃)
152.1	C-6 (Ar-C)
108.5	C-5 (Quaternary)
28.4	-CH ₂ -Br
21.5	-CH ₃

Mass Spectrometry (MS)[11]

Mass spectrometry provides the most rapid confirmation of the halogenated nature of the molecule. The presence of bromine creates a distinct isotopic signature.

Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode)[11]

- Isotopic Pattern (M+H)⁺:
 - The natural abundance of ⁷⁹Br (50.7%) and ⁸¹Br (49.3%) results in a 1:1 doublet for the molecular ion.
 - m/z 202.0 (containing ⁷⁹Br)
 - m/z 204.0 (containing ⁸¹Br)
 - Note: If the ratio is not 1:1, suspect interference or dechlorination/debromination.

Fragmentation Pathway (MS/MS)

The primary fragmentation channel involves the heterolytic cleavage of the weak C-Br bond, generating a resonance-stabilized pyrimidinyl cation.

Key Fragments:

- m/z 202/204: $[M+H]^+$ (Parent)
- m/z 122: $[M - Br]^+$ (Base Peak). Loss of HBr/Br radical. This is the 4-amino-2-methylpyrimidin-5-yl methyl cation.
- m/z 80: $[HBr]^+$ (Sometimes observed in EI).

Visualization: MS Fragmentation Logic

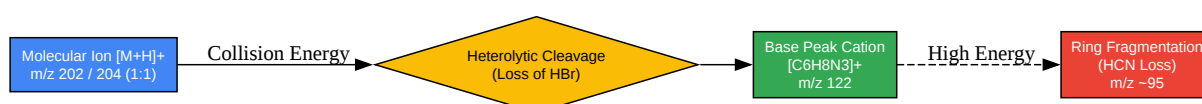


Figure 1: ESI+ Fragmentation Pathway of 5-(Bromomethyl)-2-methylpyrimidin-4-amine

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Infrared (IR) Spectroscopy[12]

The IR spectrum is dominated by the amine salt characteristics and the aromatic pyrimidine system.

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3300 - 3100	N-H Stretch	Broad, multiple bands due to primary amine (-NH ₂) and ammonium salt (N-H ⁺).
3000 - 2800	C-H Stretch	Aromatic and aliphatic (methyl/methylene) stretches.
1660 - 1620	C=N / C=C Stretch	Characteristic pyrimidine ring breathing modes. often strong intensity.
1550 - 1500	N-H Bend	Scissoring vibration of the amine group.
600 - 700	C-Br Stretch	Fingerprint Region. A strong band in this region confirms the presence of the alkyl bromide.

Impurity Profiling & Quality Control

The most common quality issue is the hydrolysis of the bromomethyl group to the hydroxymethyl analogue (Thiamine Impurity F/D). This occurs if the HBr salt is exposed to moisture.

Differential Diagnosis: Bromide vs. Alcohol

Feature	Target: Bromomethyl (2908-71-6)	Impurity: Hydroxymethyl (73-67-6)
¹ H NMR (CH ₂)	δ 4.68 ppm (Deshielded by Br)	δ 4.35 ppm (Deshielded by OH, but less than Br)
MS (Parent)	m/z 202/204 (1:1 Ratio)	m/z 140 (Single peak, no Br pattern)
Solubility	Soluble in DMSO; hydrolyzes in water	Highly water soluble

Visualization: Synthesis & Impurity Logic

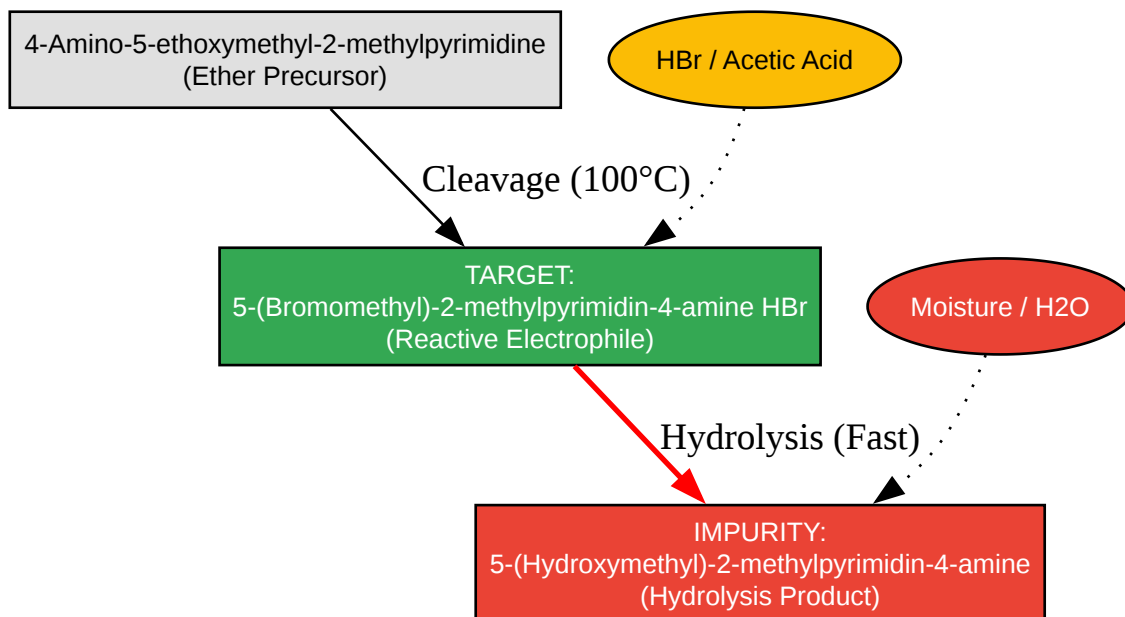


Figure 2: Synthesis Pathway and Critical Hydrolysis Risk

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Experimental Protocols

Protocol A: Sample Preparation for NMR

- Objective: Prevent in-tube hydrolysis during analysis.
- Solvent: DMSO-d₆ (99.9% D), stored over molecular sieves (3Å or 4Å) to ensure dryness.
- Procedure:
 - Weigh ~10 mg of the hydrobromide salt into a clean vial.
 - Add 0.6 mL of dry DMSO-d₆.
 - Sonicate briefly (<10 seconds) if dissolution is slow; avoid heat.
 - Transfer to NMR tube and analyze immediately.

- QC Check: If a peak appears at δ 4.35 ppm, the sample contains the alcohol impurity or the solvent was wet.

Protocol B: HPLC Storage

- Mobile Phase: Do not use pure water/methanol for long-term storage of standards. Use an acidic buffer (pH ~2-3) to stabilize the cation, but analyze fresh.
- Detection: UV at 248 nm or 254 nm (Pyrimidine absorption max).

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